

Proper Disposal of Anthracenone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Anthracenone

Cat. No.: B14071504

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Ensuring laboratory safety and environmental protection are paramount when handling and disposing of chemical waste. **Anthracenone** and its derivatives are classified as hazardous materials, necessitating strict adherence to disposal protocols to mitigate risks of skin sensitization, carcinogenicity, and environmental contamination.^[1] This guide provides essential, step-by-step instructions for researchers, scientists, and drug development professionals to safely manage and dispose of **Anthracenone** waste in compliance with regulations.

Immediate Safety and Handling

Before beginning any disposal-related activities, it is crucial to be outfitted with the appropriate Personal Protective Equipment (PPE) to minimize exposure risks.

Required Personal Protective Equipment (PPE):

- **Gloves:** Chemical-resistant gloves are mandatory.^{[1][2]}
- **Eye Protection:** Chemical safety goggles or a face shield should be worn.^{[1][2]}
- **Body Protection:** A lab coat or other protective clothing is necessary to prevent skin contact.^{[1][2]}
- **Respiratory Protection:** In areas with insufficient ventilation or where dust formation is likely, a NIOSH-approved respirator is required.^[1]

Always handle **Anthracenone** in a well-ventilated area, such as a chemical fume hood, to prevent the inhalation of dust or vapors.^{[1][3]} After handling, thoroughly wash your hands and any exposed skin.^[1]

Quantitative Data for Anthracenone and Related Compounds

The following table summarizes key quantitative data for **Anthracenone** and its related compounds, providing a quick reference for safety and handling procedures.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₀ O	^{[4][5]}
Molecular Weight	194.23 g/mol	^{[4][5]}
Appearance	Orange to red solid	^[1]
Melting Point	216 - 218 °C (420.8 - 424.4 °F)	^[1]
Water Solubility	< 1 mg/mL at 23°C (73°F)	^[1]
Hazardous Waste Concentration Threshold	≥ 10%	^[6]

Spill Cleanup Procedures

In the event of an **Anthracenone** spill, immediate and correct action is crucial to prevent contamination and exposure.

- **Ensure Proper Ventilation:** Immediately ensure the area is well-ventilated.^[1]
- **Wear Appropriate PPE:** Before addressing the spill, put on all required PPE as detailed above.^[1]
- **Contain the Spill:** Dampen the spilled solid material with 60-70% ethanol to minimize dust generation.^[1]

- Collect the Spilled Material: Use non-sparking tools to collect the dampened material and place it into a properly labeled, sealed container for hazardous waste.[\[1\]](#)
- Clean the Area: Use absorbent paper dampened with 60-70% ethanol to clean any remaining residue. Place the used absorbent paper into the hazardous waste container.[\[1\]](#)
- Decontaminate Surfaces: Wash the contaminated surface first with 60-70% ethanol, followed by a thorough wash with soap and water.[\[1\]](#)
- Final Verification: Do not re-enter the area without protective gear until a safety officer has verified that the area is clean.[\[1\]](#)

Anthracenone Disposal Workflow

The proper disposal of **Anthracenone** must be conducted as hazardous waste.[\[1\]](#)[\[7\]](#) This process involves careful collection, storage, and transfer to a certified disposal facility, adhering to all federal and local regulations.[\[1\]](#)



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Caption: This diagram outlines the step-by-step procedure for the safe disposal of **Anthracenone** waste.

Waste Classification and Labeling

Anthracenone waste must be classified as hazardous.^{[1][7]} When labeling the waste container, include the words "Hazardous Waste," the full chemical name "**Anthracenone**," and

a clear description of its hazards (e.g., "Toxic," "Carcinogen Hazard").^[1]

Experimental Protocols

Detailed experimental protocols involving the use of **Anthracenone** were not found in the context of its disposal procedures. The provided information focuses exclusively on the safe handling and disposal of this chemical. For experimental protocols, please refer to specific research articles or experimental methodology resources.

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